

Technical Guide: Safe Handling and Properties of 2-Bromo-6-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-methoxypyridine

Cat. No.: B1266871

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safe handling, storage, and emergency procedures for **2-Bromo-6-methoxypyridine**. The information herein is compiled from safety data sheets and is intended for use by trained professionals in a laboratory or research setting. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure work environment.

Chemical Identification and Physical Properties

2-Bromo-6-methoxypyridine is a substituted pyridine derivative commonly used as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C6H6BrNO[3]
Molecular Weight	188.02 g/mol [3]
CAS Number	40473-07-2[4]
Appearance	Clear colorless to golden liquid[5]
Boiling Point	206 °C (lit.)[5]
Density	1.53 g/mL at 25 °C (lit.)[5]
Refractive Index	n20/D 1.559 (lit.)
Flash Point	104.4 °C (219.9 °F) - closed cup
Storage Temperature	Room Temperature, under inert atmosphere[5]

Hazard Identification and Classification

2-Bromo-6-methoxypyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and associated precautionary statements.

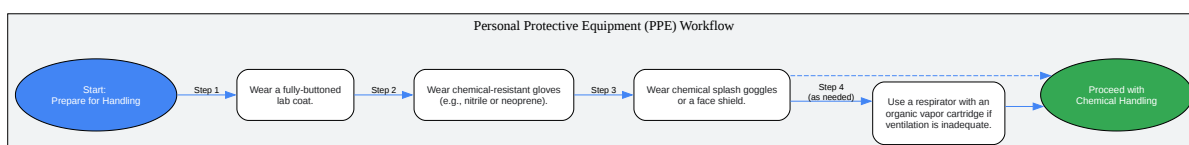
GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Warning	H302: Harmful if swallowed.[3] H312: Harmful in contact with skin.[3] H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.[3] H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P264: Wash face, hands and any exposed skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.	

Remove contact lenses, if present and easy to do. Continue rinsing.[3] P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

A critical aspect of safely handling **2-Bromo-6-methoxypyridine** is the consistent use of appropriate PPE. The following workflow outlines the necessary steps for ensuring adequate personal protection.



[Click to download full resolution via product page](#)

Caption: Workflow for donning appropriate PPE before handling **2-Bromo-6-methoxypyridine**.

Handling and Storage Protocol

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1][4]

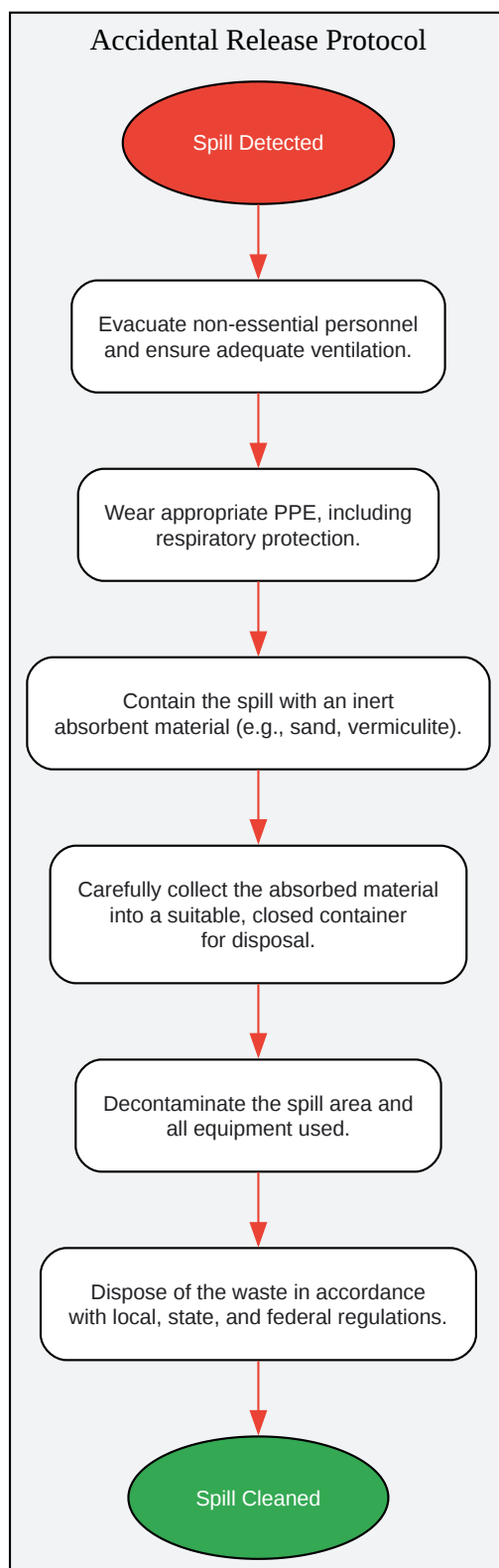
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe vapors or mists.[4]
- Keep containers tightly closed when not in use.[1][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Use non-sparking tools.[6]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep containers tightly closed.[4]
- Store away from incompatible materials such as strong oxidizing agents.[4]
- Keep away from heat, sparks, and open flames.[7]
- Store in a locked-up area accessible only to authorized personnel.[4]

Accidental Release Measures

In the event of a spill, follow the protocol outlined below.



[Click to download full resolution via product page](#)

Caption: Step-by-step protocol for responding to an accidental spill of **2-Bromo-6-methoxypyridine**.

First Aid Measures

The following table details the appropriate first aid responses to exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [3] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. [3] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [3] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately. [4]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas. Vapors are heavier than air and may travel to a source of ignition and flash back.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **2-Bromo-6-methoxypyridine** and its container in accordance with all local, state, and federal regulations.^[4] Do not allow the chemical to enter drains or waterways.

Contaminated packaging should be treated as the chemical itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. fishersci.fr [fishersci.fr]
- 4. fishersci.ca [fishersci.ca]
- 5. 2-Bromo-6-methoxypyridine CAS#: 40473-07-2 [m.chemicalbook.com]
- 6. lobachemie.com [lobachemie.com]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- To cite this document: BenchChem. [Technical Guide: Safe Handling and Properties of 2-Bromo-6-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266871#safety-and-handling-of-2-bromo-6-methoxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com